

Physical and chemical properties of Acid Yellow 199.

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Compound of Interest

Compound Name: Acid Yellow 199

Cat. No.: B15553251

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Acid Yellow 199: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Acid Yellow 199** (C.I. 14205), an azo dye utilized in various industrial applications. This document summarizes its core characteristics, outlines experimental protocols for property determination, and presents a visual representation of its synthesis workflow.

Core Physical and Chemical Properties

Acid Yellow 199 is a synthetic organic compound classified as a single azo dye.^{[1][2]} It typically presents as a bright orange or yellow powder.^{[2][3]} The following tables summarize the key quantitative and qualitative properties of this compound.

Table 1: General and Physical Properties of Acid Yellow 199

Property	Value	Reference(s)
Common Name	Acid Yellow 199	
C.I. Name	C.I. Acid Yellow 199, C.I. 14205	[1][4]
CAS Number	70865-20-2	
Molecular Formula	C ₁₉ H ₁₅ N ₄ NaO ₆ S	[1][2][4]
Molecular Weight	450.40 g/mol	[1][2][4][5]
Physical State	Powder	[3]
Color	Bright orange / Yellow	[1][2][3][4]
Water Solubility	900 mg/L at 20°C	[6]
Melting Point	Not available	

Table 2: Chemical and Spectroscopic Properties of Acid Yellow 199

Property	Value	Reference(s)
IUPAC Name	Sodium 4-((4-((4-hydroxy-2-methylphenyl)azo)phenyl)amino)-3-nitrobenzenesulfonate	
Molecular Structure	Single azo class	[1][2]
UV-Vis λ _{max}	Not available	

Experimental Protocols

Detailed experimental methodologies are crucial for the accurate determination of the physical and chemical properties of compounds like **Acid Yellow 199**. The following sections outline standard laboratory procedures for key analyses.

Determination of Water Solubility

The solubility of a dye in water can be determined using the saturation shake-flask method.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **Acid Yellow 199** powder is added to a known volume of deionized water in a sealed flask.
- **Equilibration:** The flask is agitated in a constant temperature water bath (e.g., 20°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is allowed to settle, and the undissolved solid is separated from the saturated solution by centrifugation and/or filtration through a fine-pore filter (e.g., 0.45 µm).
- **Quantification:** The concentration of the dissolved dye in the clear supernatant/filtrate is determined using a suitable analytical technique. Given its chromophoric nature, UV-Visible spectrophotometry is a common method. A calibration curve is first established by measuring the absorbance of a series of standard solutions of known concentrations at the wavelength of maximum absorbance (λ_{max}). The concentration of the saturated solution is then calculated based on its absorbance reading.
- **Calculation:** The solubility is expressed in grams per liter (g/L) or milligrams per liter (mg/L).

Determination of Melting Point

The melting point of a solid organic compound is a key indicator of its purity.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **Acid Yellow 199** is packed into a capillary tube, which is sealed at one end.
- **Apparatus:** A melting point apparatus is used, which consists of a heated block with a sample holder, a thermometer or temperature probe, and a viewing lens.
- **Heating:** The capillary tube containing the sample is placed in the heating block. The temperature is raised at a slow, controlled rate (e.g., 1-2°C per minute) as it approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the last solid crystal melts is recorded as the completion of melting. The melting point is reported as a range between these two temperatures. A sharp melting range (typically 1-2°C) is indicative of a pure compound.

UV-Visible Spectroscopy

UV-Visible spectroscopy is used to determine the wavelength of maximum absorbance (λ_{max}) of a chromophoric compound.

Methodology:

- Solvent Selection: A suitable solvent in which the dye is soluble and which is transparent in the UV-Visible region of interest is chosen (e.g., deionized water or methanol).
- Solution Preparation: A dilute solution of **Acid Yellow 199** of a known concentration is prepared in the chosen solvent.
- Spectrophotometer Setup: A UV-Visible spectrophotometer is calibrated using a cuvette containing only the solvent (the "blank"). This corrects for any absorbance from the solvent and the cuvette itself.
- Spectral Scan: The blank cuvette is replaced with a cuvette containing the dye solution. The absorbance of the solution is measured over a range of wavelengths (e.g., 200-800 nm).
- Determination of λ_{max} : The resulting spectrum (a plot of absorbance versus wavelength) will show one or more absorbance peaks. The wavelength at which the highest absorbance is recorded is the λ_{max} .

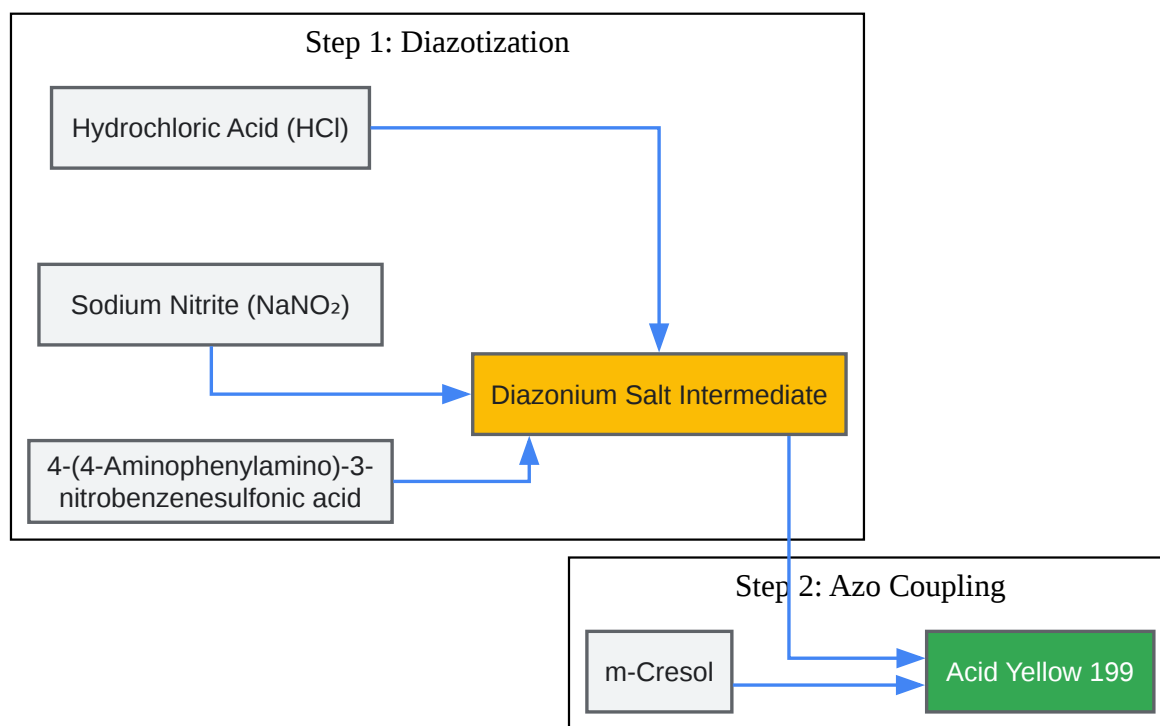
Synthesis Workflow

Acid Yellow 199 is synthesized through a two-step process involving diazotization followed by an azo coupling reaction.^{[1][2]} The general manufacturing method is outlined below.

Manufacturing Process:

The synthesis begins with the diazotization of 4-(4-Aminophenylamino)-3-nitrobenzenesulfonic acid. This intermediate is then coupled with m-Cresol to form the final **Acid Yellow 199** dye.^[1]

[2]

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Caption: Synthesis workflow for **Acid Yellow 199**.

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